

# 5-(Prop-1-ynyl)pyridin-3-ylboronic acid safety and handling

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## Compound of Interest

**Compound Name:** 5-(Prop-1-ynyl)pyridin-3-ylboronic acid

**Cat. No.:** B591731

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An In-depth Technical Guide to the Safe Handling of **5-(Prop-1-ynyl)pyridin-3-ylboronic Acid**

For Researchers, Scientists, and Drug Development Professionals

**Disclaimer:** This document is intended as a technical guide for trained professionals in a laboratory setting. A specific Safety Data Sheet (SDS) for **5-(Prop-1-ynyl)pyridin-3-ylboronic acid** was not available at the time of writing. The information herein is synthesized from safety data for structurally related compounds, including various pyridineboronic acids and other organoboronic acids.<sup>[1][2][3][4][5][6][7]</sup> It is imperative to consult the specific SDS provided by your supplier and to conduct a thorough risk assessment before handling this chemical.

## Section 1: Compound Identification and Hazard Analysis

**5-(Prop-1-ynyl)pyridin-3-ylboronic acid** is a versatile reagent in organic synthesis, particularly valued in Suzuki-Miyaura cross-coupling reactions for the development of complex molecules, including pharmaceuticals.<sup>[8]</sup> Its structure combines a pyridine ring, a boronic acid moiety, and an alkynyl group, each contributing to its reactivity and potential hazards.

### 1.1. Chemical Identity

Property	Value
IUPAC Name	(5-(prop-1-yn-1-yl)pyridin-3-yl)boronic acid
Synonyms	5-(Prop-1-Ynyl)Pyridin-3-Ylboronic Acid, B-[5-(1-Propyn-1-yl)-3-pyridinyl]boronic acid[9][10]
CAS Number	917471-30-8[9][11]
Molecular Formula	C <sub>8</sub> H <sub>8</sub> BNO <sub>2</sub> [9][11]
Molecular Weight	160.97 g/mol [9][11]

## 1.2. Hazard Identification (Based on Analogous Compounds)

While specific toxicological data for **5-(Prop-1-ynyl)pyridin-3-ylboronic acid** is limited, related pyridineboronic acids are classified with the following hazards. It is prudent to handle the target compound with the assumption that it presents similar risks.[3][7]

- Acute Oral Toxicity: Harmful if swallowed.
- Skin Irritation: Causes skin irritation.[3][7]
- Eye Irritation: Causes serious eye irritation.[3][7]
- Respiratory Irritation: May cause respiratory tract irritation.[3][7]

The material is a solid powder, and like many fine organic powders, it may form combustible dust concentrations in air if dispersed in sufficient quantity.[4][7]

## Section 2: Exposure Controls and Personal Protection

A multi-layered approach to safety, combining engineering controls and personal protective equipment (PPE), is essential to minimize exposure.

### 2.1. Engineering Controls

- Ventilation: All handling of **5-(Prop-1-ynyl)pyridin-3-ylboronic acid** solid should be conducted in a well-ventilated area, preferably within a certified chemical fume hood to prevent inhalation of dust.[2][3][12]
- Safety Stations: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[12][13] Regular testing of this equipment is mandatory.

## 2.2. Personal Protective Equipment (PPE)

A comprehensive suite of PPE is mandatory to prevent dermal, ocular, and respiratory exposure.

PPE Category	Specification	Rationale
Eye/Face Protection	Chemical safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. <a href="#">[1]</a> <a href="#">[5]</a> A full-face shield is recommended when there is a risk of splashing. <a href="#">[12]</a>	Protects eyes from dust particles and potential splashes. <a href="#">[13]</a>
Hand Protection	Chemically resistant gloves (e.g., nitrile) inspected before use. <a href="#">[12]</a> <a href="#">[13]</a>	Prevents skin contact. Gloves should be changed immediately upon contamination. <a href="#">[13]</a>
Body Protection	A flame-resistant lab coat, fully buttoned, along with long pants and closed-toe shoes. <a href="#">[13]</a> For larger quantities, a chemical-resistant apron is recommended. <a href="#">[12]</a>	Protects skin from accidental spills and contact.
Respiratory Protection	For handling small quantities in a fume hood, respiratory protection may not be necessary. If dust is generated, a NIOSH-approved respirator (e.g., N95 dust mask) is required. <a href="#">[12]</a> <a href="#">[13]</a>	Minimizes the risk of inhaling irritating dust particles. <a href="#">[13]</a>

## Section 3: Safe Handling and Storage Protocols

Adherence to strict operational protocols is crucial for safety and for maintaining the integrity of the compound.

### 3.1. Handling Procedures

- **Hygiene:** Avoid all personal contact, including the inhalation of dust.[\[3\]](#)[\[12\]](#) Do not eat, drink, or smoke in the laboratory.[\[3\]](#)[\[12\]](#) Wash hands thoroughly with soap and water after handling, before breaks, and at the end of the workday.[\[3\]](#)[\[12\]](#)[\[13\]](#)

- Manipulation: Avoid generating dust when transferring the solid.[13] Use appropriate tools, such as a spatula, for transfers.[13] For reactions, consider dissolving the compound in a suitable solvent within the fume hood to minimize dust exposure.
- Incompatible Materials: Keep away from strong oxidizing agents, strong acids, and strong bases.[4][7] Boronic acids can react with diols, so care should be taken with solvent choice if complexation is not desired.[14]

### 3.2. Storage Conditions

Proper storage is critical to maintain the compound's stability and prevent hazardous situations.

- Container: Store in the original, tightly closed container.[1][3][7]
- Environment: Store in a cool, dry, and well-ventilated place, away from incompatible materials and foodstuff containers.[1][2][3] Some suppliers recommend refrigeration (e.g., 4°C or -20°C) and storage under an inert atmosphere like nitrogen or argon.[3][15][16] Always follow the supplier's specific storage recommendations.
- Security: For larger quantities, consider storing in a locked cabinet or area to restrict access. [3][7]

## Section 4: Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

### 4.1. First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the exposed person to fresh air at once. If breathing is difficult or has stopped, provide artificial respiration or oxygen. Seek immediate medical attention.[5][7][17]
Skin Contact	Immediately remove all contaminated clothing. [18] Flush skin with copious amounts of water and soap for at least 15 minutes.[4][7][17] Seek medical attention if irritation persists.[3][17]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids to ensure complete irrigation.[3][5][18][19] Remove contact lenses if present and easy to do.[3][7] Seek immediate medical attention.[5]
Ingestion	Do NOT induce vomiting.[5][18] If the person is conscious and alert, rinse their mouth with water and give 2-4 cupfuls of water or milk to drink.[5] Never give anything by mouth to an unconscious person.[5][18] Seek immediate medical attention and take the chemical container with you.[19]

#### 4.2. Spill Response Protocol

For small spills, trained laboratory personnel can perform cleanup. Large spills require evacuation and professional emergency response.

- Evacuate: Immediately alert others and evacuate non-essential personnel from the spill area. [12]
- Ventilate: Ensure the area is well-ventilated by working within a fume hood or opening windows if safe to do so.[12][20]

- Contain: For a solid spill, carefully sweep or scoop the material to avoid raising dust.[5][12] For a solution, create a dike around the spill using an inert absorbent material (e.g., sand, vermiculite, or commercial spill pillows).[20][21][22]
- Clean-up: Carefully collect the absorbed material or swept solid into a labeled, sealed container for hazardous waste disposal.[12][20]
- Decontaminate: Clean the spill area with an appropriate solvent, followed by soap and water. [12][20]
- Dispose: All waste generated, including contaminated PPE, must be disposed of as hazardous waste in accordance with local, state, and federal regulations.[4][7][12]
- Report: Report the incident to the appropriate safety personnel.[12]

#### 4.3. Fire-Fighting Measures

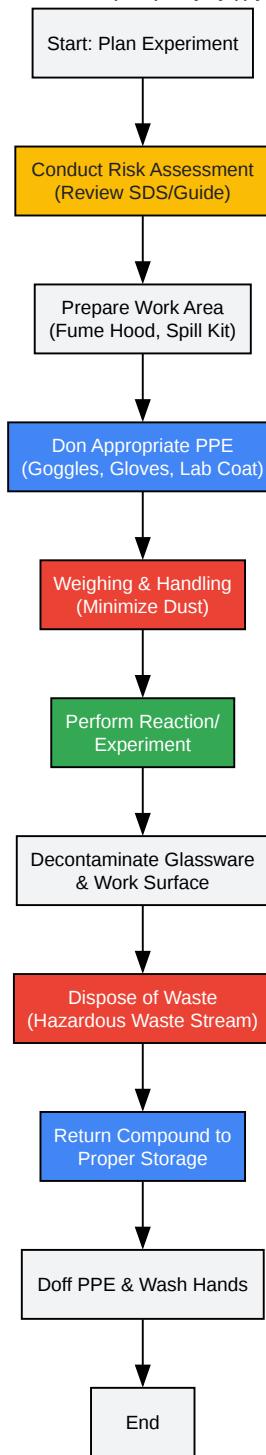
- Extinguishing Media: Use a dry chemical, carbon dioxide (CO<sub>2</sub>), alcohol-resistant foam, or water spray.[1][4][7]
- Specific Hazards: During a fire, irritating and toxic gases may be generated, including oxides of carbon, nitrogen, and boron.[5][6]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[1][4][5]

## Section 5: Workflow and Logic Diagrams

### 5.1. Safe Handling Workflow

The following diagram outlines the critical decision points and steps for safely handling **5-(Prop-1-ynyl)pyridin-3-ylboronic acid**.

## Safe Handling Workflow for 5-(Prop-1-ynyl)pyridin-3-ylboronic Acid

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## References

- 1. echemi.com [echemi.com]
- 2. benchchem.com [benchchem.com]
- 3. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 4. fishersci.com [fishersci.com]
- 5. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 6. fishersci.com [fishersci.com]
- 7. fishersci.com [fishersci.com]
- 8. chemimpex.com [chemimpex.com]
- 9. americanelements.com [americanelements.com]
- 10. 5-(prop-1-ynyl)pyridin-3-ylboronic acid | CymitQuimica [cymitquimica.com]
- 11. boronmolecular.com [boronmolecular.com]
- 12. benchchem.com [benchchem.com]
- 13. benchchem.com [benchchem.com]
- 14. Boronic acid - Wikipedia [en.wikipedia.org]
- 15. ruixibiotech.com [ruixibiotech.com]
- 16. chemscene.com [chemscene.com]
- 17. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- 18. moore-college-files.s3.amazonaws.com [moore-college-files.s3.amazonaws.com]
- 19. First Aid for Boric Acid Poisoning - DoveMed [dovemed.com]
- 20. qmul.ac.uk [qmul.ac.uk]
- 21. acs.org [acs.org]
- 22. enhs.uark.edu [enhs.uark.edu]

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